

Preparing Stock Solutions of CHS-828 for Preclinical Research

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Compound of Interest

Compound Name: *Chs-828*

Cat. No.: *B1668923*

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Application Note and Protocol

Audience: Researchers, scientists, and drug development professionals.

Abstract

CHS-828 is a potent and selective inhibitor of nicotinamide phosphoribosyltransferase (NAMPT), the rate-limiting enzyme in the salvage pathway of nicotinamide adenine dinucleotide (NAD⁺) biosynthesis.[1][2] By depleting cellular NAD⁺ levels, **CHS-828** exerts cytotoxic effects on cancer cells, making it a compound of significant interest in oncology research.[3][4] Proper preparation of **CHS-828** stock solutions is critical for obtaining reliable and reproducible experimental results. This document provides detailed protocols for the preparation, storage, and handling of **CHS-828** stock solutions for both in vitro and in vivo applications.

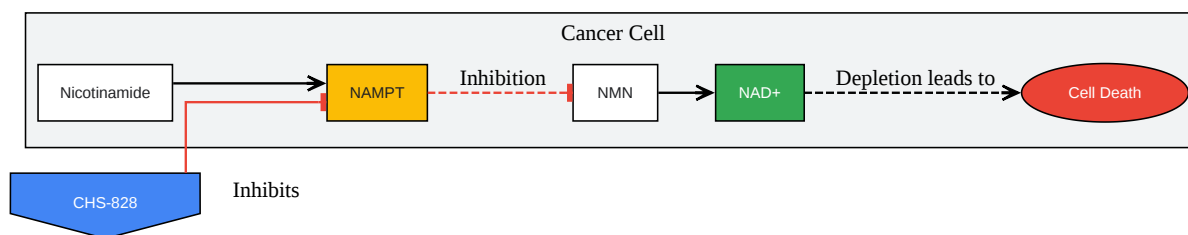
Chemical and Physical Properties

A summary of the key quantitative data for **CHS-828** is presented in the table below for easy reference.

Property	Value	Source(s)
Synonyms	GMX1778, GMX 1778	[1][2]
Molecular Formula	C19H22ClN5O	[2]
Formula Weight	371.9 g/mol	[2]
CAS Number	200484-11-3	[2][5]
Appearance	Crystalline solid	[2]
Purity	≥98%	[2]
IC50 (NAMPT)	<25 nM	[1][2][4]
IC50 (Myeloma Cell Lines)	0.01 - 0.3 μM	[6]
Solubility (DMSO)	Up to 25 mg/mL	[2][5]
Solubility (DMF)	25 mg/mL	[2]
Solubility (Ethanol)	0.5 mg/mL	[2]
Solubility (DMSO:PBS (pH 7.2) (1:2))	0.33 mg/mL	[2]
Storage Temperature	-20°C	[2][5][7]
Stability	≥ 4 years at -20°C	[2]
Stability (in DMSO at -20°C)	Up to 3 months	[5]

Mechanism of Action: NAMPT Inhibition

CHS-828 functions by competitively inhibiting the enzyme nicotinamide phosphoribosyltransferase (NAMPT).[1] This enzyme is crucial for the cellular synthesis of NAD⁺, a coenzyme vital for numerous cellular processes, including energy metabolism and DNA repair.[3] The depletion of NAD⁺ in cancer cells leads to a cytotoxic effect.[3][4]



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CHS-828 inhibits the NAMPT enzyme, blocking NAD⁺ synthesis.

Experimental Protocols

1. Preparation of a 10 mM DMSO Stock Solution for In Vitro Use

This protocol describes the preparation of a high-concentration stock solution in dimethyl sulfoxide (DMSO), which is a common solvent for **CHS-828**.^{[2][5][7]}

Materials:

- **CHS-828** powder
- Anhydrous or molecular sieve-dried DMSO
- Sterile, amber microcentrifuge tubes or vials
- Calibrated balance
- Vortex mixer
- Pipettes

Procedure:

- **Weighing:** Carefully weigh out the desired amount of **CHS-828** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.719

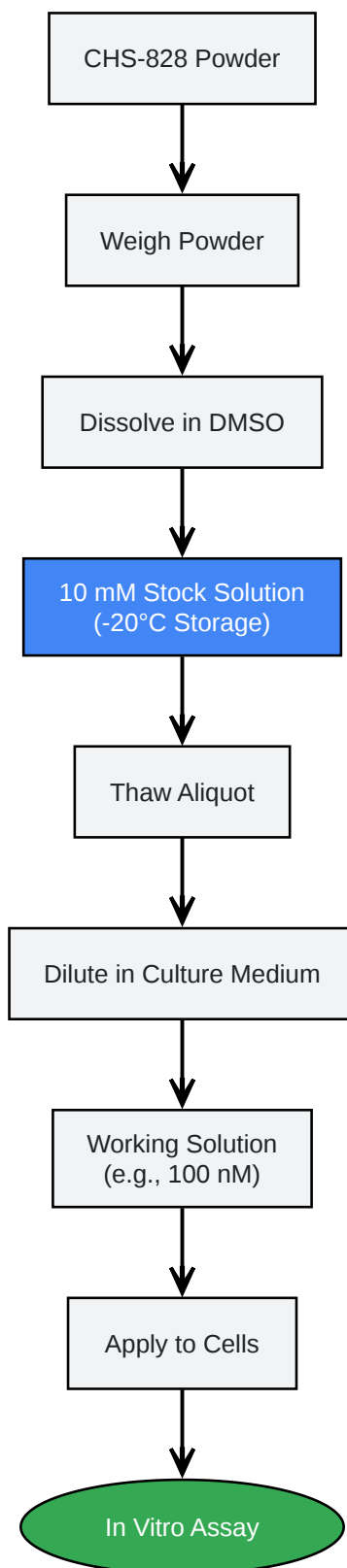
mg of **CHS-828** (Formula Weight: 371.9 g/mol).

- Dissolution: Add the appropriate volume of DMSO to the vial containing the **CHS-828** powder. For the example above, add 1 mL of DMSO.
- Mixing: Cap the vial securely and vortex thoroughly until the powder is completely dissolved. Gentle warming or sonication can be used to aid dissolution if necessary.[1]
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes in sterile, amber microcentrifuge tubes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C. The DMSO stock solution is stable for up to 3 months when stored at -20°C.[5] For longer-term storage, it is recommended to store at -80°C.

2. Preparation of Working Solutions for In Vitro Cell-Based Assays

Procedure:

- Thawing: Thaw a single aliquot of the 10 mM **CHS-828** DMSO stock solution at room temperature.
- Dilution: Prepare serial dilutions of the stock solution in cell culture medium to achieve the desired final concentrations for your experiment. It is crucial to ensure that the final concentration of DMSO in the cell culture medium is low (typically $\leq 0.5\%$) to avoid solvent-induced cytotoxicity.
- Application: Add the diluted **CHS-828** to your cell cultures and proceed with the experiment. For example, in studies with HeLa cells, a concentration of 100 nM has been shown to reduce NAD⁺ levels.[2]



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Workflow for preparing **CHS-828** for in vitro experiments.

3. Preparation of a Formulation for In Vivo Animal Studies

For in vivo experiments, **CHS-828** has been formulated as a suspension for oral administration.
[\[7\]](#)

Materials:

- **CHS-828** powder
- 2% Carboxymethyl cellulose (CMC) in 0.9% NaCl solution
- Sterile tubes or vials
- Homogenizer or sonicator

Procedure:

- Vehicle Preparation: Prepare a sterile solution of 2% carboxymethyl cellulose in 0.9% NaCl.
- Suspension: Weigh the required amount of **CHS-828** powder. Suspend the powder in the prepared vehicle to the desired final concentration. For example, dosages of 20 to 50 mg/kg/day have been used in mouse models.[\[8\]](#)
- Homogenization: Use a homogenizer or sonicator to ensure a uniform suspension of the compound.
- Administration: Administer the suspension to the animals via the desired route (e.g., oral gavage) immediately after preparation. It is recommended to prepare fresh formulations for each day of dosing.[\[1\]](#)

Important Considerations:

- Safety: **CHS-828** is a potent cytotoxic agent. Appropriate personal protective equipment (PPE), including gloves, lab coat, and safety glasses, should be worn at all times when handling the compound.
- Light Sensitivity: Protect stock solutions from light.[\[7\]](#)

- Solvent Purity: Use high-purity, anhydrous solvents to ensure the stability of the compound.
- Verification: For Good Laboratory Practice (GLP) studies, the concentration and purity of the stock solution should be verified analytically.

By following these detailed protocols, researchers can ensure the consistent and accurate preparation of **CHS-828** solutions, leading to more reliable and reproducible results in preclinical cancer research.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. caymanchem.com [caymanchem.com]
- 3. Anticancer agent CHS-828 inhibits cellular synthesis of NAD - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. medchemexpress.com [medchemexpress.com]
- 5. tribioscience.com [tribioscience.com]
- 6. Cytotoxic effect in vivo and in vitro of CHS 828 on human myeloma cell lines - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. aacrjournals.org [aacrjournals.org]
- 8. CHS 828, a novel pyridyl cyanoguanidine with potent antitumor activity in vitro and in vivo - PubMed [pubmed.ncbi.nlm.nih.gov]
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